

# Application Notes and Protocols: Enhancing Solar Cell Efficiency with Gadolinium(III) Acetate Hydrate

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## Compound of Interest

Compound Name: *Gadolinium(III) acetate hydrate*

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These application notes provide a comprehensive overview of the emerging role of **gadolinium(III) acetate hydrate** in improving the efficiency and stability of solar cells, particularly perovskite and thin-film solar cells. The information compiled from recent studies offers detailed experimental protocols and quantitative data to guide researchers in this innovative area.

Gadolinium, a rare-earth lanthanide metal, offers unique electronic and optical properties that can be harnessed to boost solar cell performance. When introduced as a dopant, gadolinium can influence the crystal structure, charge carrier dynamics, and light absorption characteristics of the photovoltaic materials. While research on the specific use of **gadolinium(III) acetate hydrate** is still developing, the existing data on gadolinium doping and the use of acetate-based precursors provide a strong foundation for its application.

## Key Applications in Solar Cell Technology

The primary mechanisms through which **gadolinium(III) acetate hydrate** is proposed to enhance solar cell efficiency are:

- **Doping of the Perovskite Layer:** Introducing gadolinium into the perovskite crystal lattice can modify its electronic band structure, passivate defects, and improve charge carrier mobility

and lifetime. The acetate component can also aid in the formation of high-quality perovskite films with larger grain sizes and fewer defects.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- **Modification of Electron Transport Layers (ETLs):** Doping metal oxide ETLs, such as titanium dioxide (TiO<sub>2</sub>), with gadolinium can enhance their electrical conductivity and optimize the energy level alignment at the ETL/perovskite interface, leading to more efficient charge extraction and reduced recombination.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Spectral Conversion:** Lanthanides like gadolinium possess the ability to convert the solar spectrum. Although less common for gadolinium itself, the broader family of lanthanides is explored for upconversion (converting low-energy photons to higher-energy ones) and downconversion (splitting high-energy photons into multiple lower-energy ones) to better match the solar spectrum to the absorption range of the solar cell.

## Quantitative Data on Gadolinium Doping

The following table summarizes the reported effects of gadolinium doping on the performance of Cu<sub>2</sub>Sn<sub>1-x</sub>Gd<sub>x</sub>S<sub>3</sub> thin-film solar cells, illustrating the potential for efficiency enhancement.

Dopant Concentration (x)	Open-Circuit Voltage (Voc) (V)	Short-Circuit Current Density (Jsc) (mA/cm <sup>2</sup> )	Fill Factor (FF) (%)	Power Conversion Efficiency (η) (%)
0.00	0.269	25.31	24.26	1.65
0.02	0.759	40.75	41.46	12.83

Data adapted from a study on Gd-doped Cu<sub>2</sub>SnS<sub>3</sub> thin-film solar cells.[\[1\]](#)

## Experimental Protocols

The following are detailed protocols for the fabrication of perovskite solar cells, incorporating **gadolinium(III) acetate hydrate** as a dopant. These protocols are based on established methods using acetate-based precursors.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

## Protocol 1: Preparation of Gadolinium-Doped Perovskite Precursor Solution

This protocol describes the preparation of a precursor solution for a formamidinium-caesium lead iodide perovskite, with the incorporation of **gadolinium(III) acetate hydrate** as a dopant.

Materials:

- Lead(II) acetate trihydrate ( $\text{Pb}(\text{Ac})_2 \cdot 3\text{H}_2\text{O}$ )
- Formamidinium iodide (FAI)
- Methylammonium bromide (MABr)
- Cesium iodide (CsI)
- **Gadolinium(III) acetate hydrate** ( $\text{Gd}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$ )
- Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)

Procedure:

- In a nitrogen-filled glovebox, dissolve lead(II) acetate trihydrate (e.g., 1.1 M) in a mixture of DMF and DMSO (e.g., 4:1 v/v).
- To this solution, add formamidinium iodide, methylammonium bromide, and cesium iodide in the desired stoichiometric ratios.
- Prepare a separate stock solution of **gadolinium(III) acetate hydrate** in DMF.
- Add the desired volume of the **gadolinium(III) acetate hydrate** stock solution to the perovskite precursor solution to achieve the target doping concentration (e.g., 0.1 - 1 mol% with respect to lead).
- Stir the final solution at room temperature for at least 2 hours before use.

## Protocol 2: Fabrication of Gadolinium-Doped Perovskite Solar Cells

This protocol outlines the fabrication of a planar p-i-n perovskite solar cell using the gadolinium-doped precursor solution.

### Substrate Preparation:

- Patterned indium tin oxide (ITO) coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried with a nitrogen gun and treated with UV-ozone for 15 minutes.

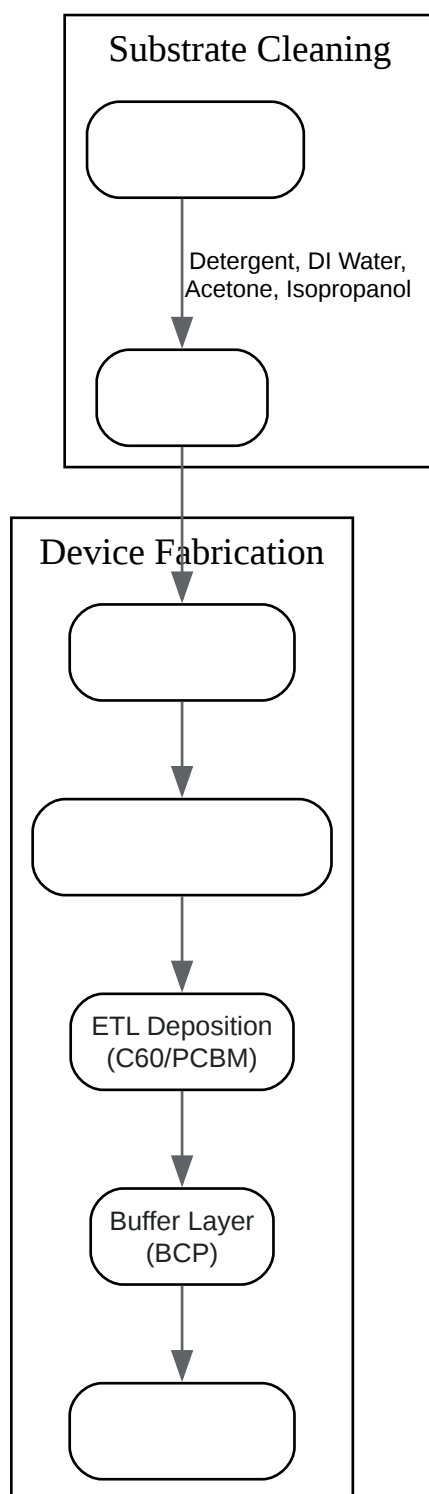
### Device Fabrication:

- Hole Transport Layer (HTL): Spin-coat a solution of PTAA (poly[bis(4-phenyl)(2,4,6-trimethylphenyl)amine]) in toluene onto the ITO substrate and anneal at 100°C for 10 minutes.
- Perovskite Layer:
  - Transfer the substrates into a nitrogen-filled glovebox.
  - Spin-coat the gadolinium-doped perovskite precursor solution (from Protocol 1) onto the HTL at a specific spin speed and duration (e.g., 4000 rpm for 30 s).
  - During the last few seconds of spinning, dispense an anti-solvent (e.g., chlorobenzene) onto the substrate to induce crystallization.
  - Anneal the films on a hotplate at the desired temperature (e.g., 100-150°C) for a specified time (e.g., 10-60 minutes).
- Electron Transport Layer (ETL): Spin-coat a solution of C60 or PCBM (phenyl-C61-butyric acid methyl ester) in chlorobenzene onto the perovskite layer.
- Buffer Layer: Spin-coat a thin layer of BCP (bathocuproine) in isopropanol.

- **Metal Electrode:** Thermally evaporate a metal contact (e.g., silver or gold) through a shadow mask to define the active area of the device.

## Visualizations

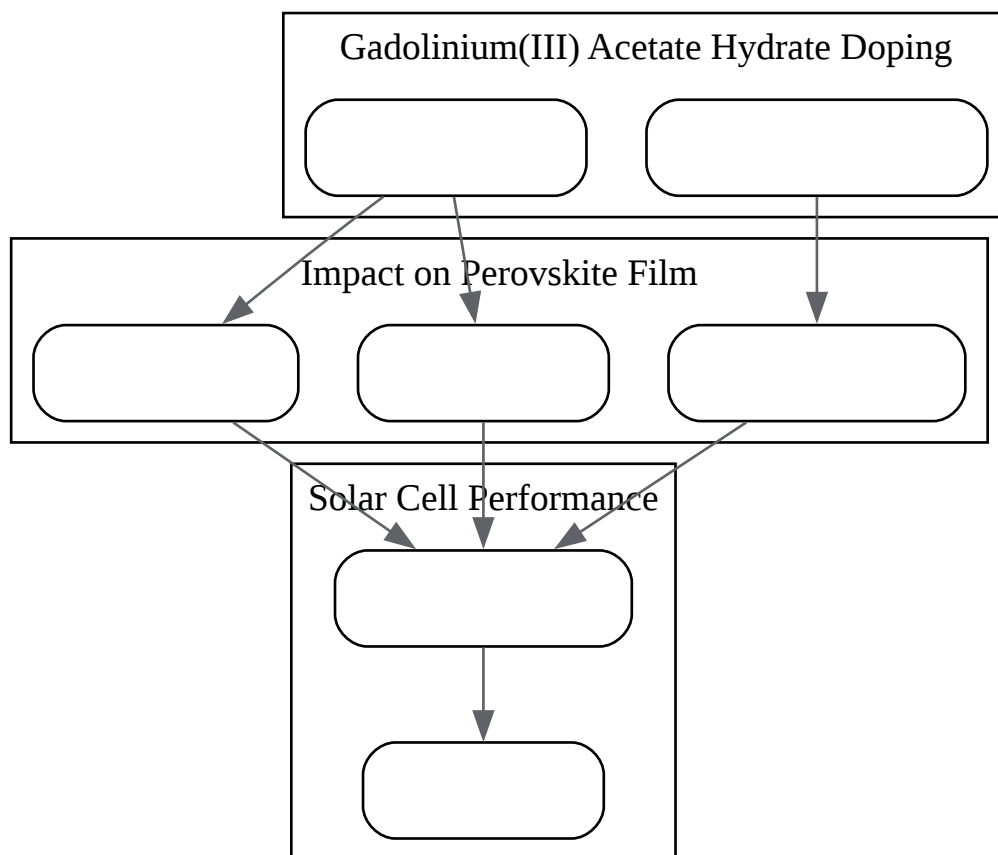
### Experimental Workflow for Perovskite Solar Cell Fabrication



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Caption: Workflow for fabricating a gadolinium-doped perovskite solar cell.

## Proposed Mechanism of Efficiency Enhancement



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Caption: Proposed mechanism for enhanced solar cell performance.

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